

"Methyl-1,2-cyclopentene oxide molecular weight"

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Compound of Interest		
Compound Name:	Methyl-1,2-cyclopentene oxide	
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An In-depth Technical Guide to Methyl-1,2-cyclopentene oxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl-1,2-cyclopentene oxide**, a valuable intermediate in organic synthesis. The document details its chemical and physical properties, spectroscopic data, synthesis protocols, and key reactions, presenting the information in a structured and accessible format for researchers and professionals in drug development and chemical sciences.

Compound Identification and Properties

Methyl-1,2-cyclopentene oxide is a cyclic ether with the chemical formula C6H10O.[1][2][3] It is also known by its CAS number 16240-42-9.[1][2][3]

Physicochemical Properties

The key physical and chemical properties of **Methyl-1,2-cyclopentene oxide** are summarized in the table below.



Property	Value
Molecular Formula	C6H10O[1][2][3]
Molecular Weight	98.145 g/mol [1]
CAS Number	16240-42-9[1][2][3]
Boiling Point	113 °C[1]
Density	0.914 g/mL at 25°C[1][4]
Refractive Index	1.431[1]
Melting Point	Not available

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Methyl-1,2-cyclopentene oxide**.

Spectroscopy	Data
¹H NMR (400 MHz, CDCl₃, Predicted)	δ 3.42 (s, 1H), 1.81-1.99 (m, 2H), 1.38-1.65 (m, 4H), 1.42 (s, 3H)[4]

Synthesis of Methyl-1,2-cyclopentene oxide

The primary method for the synthesis of **Methyl-1,2-cyclopentene oxide** is the epoxidation of 1-methylcyclopentene. This reaction is typically carried out using a peroxy acid, such as meta-chloroperoxybenzoic acid (mCPBA) or peracetic acid (CH₃CO₃H).[5] The reaction proceeds via a free-radical mechanism.[5]

Experimental Protocol: Epoxidation of 1-Methylcyclopentene

This protocol describes a general procedure for the synthesis of **Methyl-1,2-cyclopentene oxide**.



Materials:

- 1-methylcyclopentene
- meta-Chloroperoxybenzoic acid (mCPBA) or Peracetic Acid (CH₃CO₃H)
- Dichloromethane (CH2Cl2) or other suitable aprotic solvent
- Saturated sodium bicarbonate solution (NaHCO₃)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- · Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve 1-methylcyclopentene in dichloromethane in a round-bottom flask, and cool the solution in an ice bath.
- Slowly add a solution of the peroxy acid (e.g., mCPBA) in dichloromethane to the stirred solution of 1-methylcyclopentene.
- Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC).
- Quench the reaction by adding a saturated solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with saturated sodium chloride solution.

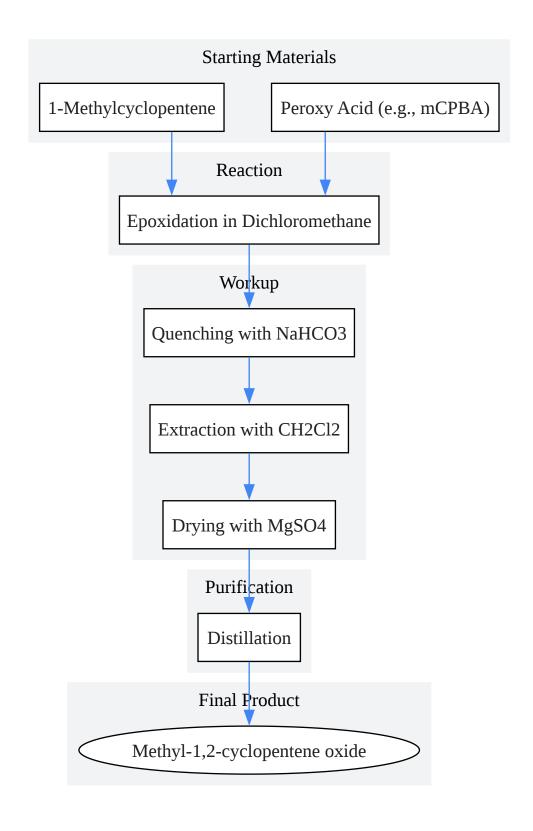






- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- Purify the crude product by distillation under reduced pressure to obtain pure Methyl-1,2-cyclopentene oxide.





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Caption: Synthesis workflow for **Methyl-1,2-cyclopentene oxide**.



Chemical Reactivity and Applications

Methyl-1,2-cyclopentene oxide is a reactive intermediate that can undergo various chemical transformations, primarily involving the ring-opening of the epoxide. These reactions are valuable in the synthesis of more complex molecules.

Key Reactions

The epoxide ring of **Methyl-1,2-cyclopentene oxide** is susceptible to nucleophilic attack, leading to a variety of functionalized cyclopentane derivatives.

Experimental Protocol: Nucleophilic Ring-Opening with Sodium Cyanide

This protocol outlines a representative ring-opening reaction.

Materials:

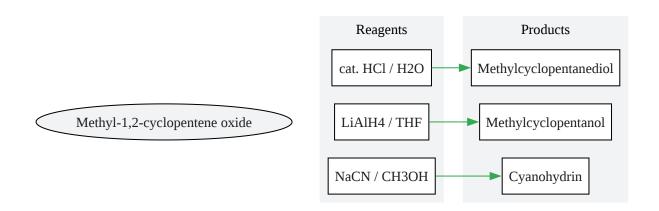
- Methyl-1,2-cyclopentene oxide
- Sodium cyanide (NaCN)
- Methanol (CH₃OH)
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser

Procedure:

- Dissolve **Methyl-1,2-cyclopentene oxide** in methanol in a round-bottom flask.
- Add sodium cyanide to the solution.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction by TLC.
- After completion, cool the reaction mixture to room temperature.



- Carefully quench the reaction with water and extract the product with a suitable organic solvent (e.g., diethyl ether).
- Wash the combined organic extracts, dry over an anhydrous drying agent, and remove the solvent under reduced pressure.
- Purify the resulting cyanohydrin product by column chromatography or distillation.



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Caption: Key reactions of Methyl-1,2-cyclopentene oxide.

Relevance in Drug Development and Research

Epoxides, such as **Methyl-1,2-cyclopentene oxide**, are important building blocks in the synthesis of pharmaceuticals and other biologically active molecules. The ability to introduce functional groups with specific stereochemistry through ring-opening reactions makes them versatile intermediates. While specific applications in drug development for **Methyl-1,2-cyclopentene oxide** are not extensively documented in the public domain, its structural motif is present in various natural products and synthetic compounds of medicinal interest. The parent compound, cyclopentene oxide, is utilized in the preparation of beta-amino alcohols, which are important pharmacophores.[6][7]



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